

Oxocan-5-one: A Technical Guide to Solubility and Handling

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Compound of Interest

Compound Name: Oxocan-5-one

Cat. No.: B2910558

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility and handling characteristics of **Oxocan-5-one**. Due to the limited availability of specific experimental data for this compound, this document leverages information on analogous cyclic ketones and ethers to provide a robust framework for its safe handling, storage, and use in a research and development setting.

Core Compound Properties

Oxocan-5-one is an eight-membered cyclic ether and ketone. Its structure suggests a combination of properties from both functional groups, influencing its physical and chemical behavior.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₂	PubChem
Molecular Weight	128.17 g/mol	PubChem
IUPAC Name	Oxocan-5-one	PubChem
CAS Number	37727-93-8	PubChem

Solubility Characteristics

Specific quantitative solubility data for **Oxocan-5-one** is not readily available in published literature. However, by examining the properties of structurally related compounds, such as cyclic ketones and ethers, we can infer its likely solubility profile.

Qualitative Solubility Assessment:

Cyclic ketones, such as cyclohexanone and cyclopentanone, are reported to be slightly soluble in water and miscible with a wide range of common organic solvents. The presence of the ether functional group in the oxocane ring is expected to enhance its polarity and potential for hydrogen bonding, which may slightly increase its aqueous solubility compared to a simple cycloalkanone of similar size.

Predicted Solubility:

Solvent Class	Predicted Solubility	Rationale
Water	Slightly Soluble	The ketone and ether functionalities allow for hydrogen bonding with water, but the hydrocarbon backbone limits extensive solubility.
Alcohols (e.g., Ethanol, Methanol)	Miscible	The polar nature of both the solute and solvent, along with the potential for hydrogen bonding, suggests high solubility.
Ethers (e.g., Diethyl ether, THF)	Miscible	"Like dissolves like" principle suggests high miscibility due to the presence of the ether group.
Ketones (e.g., Acetone)	Miscible	The shared ketone functional group and similar polarities indicate high solubility.
Halogenated Solvents (e.g., Dichloromethane)	Soluble	The polarity of these solvents is generally compatible with the polarity of Oxocan-5-one.
Aromatic Hydrocarbons (e.g., Toluene)	Soluble	While less polar, these solvents are often effective for dissolving moderately polar organic compounds.
Aliphatic Hydrocarbons (e.g., Hexane)	Sparingly Soluble to Insoluble	The significant difference in polarity makes solubility in nonpolar solvents unlikely.

Handling and Storage

3.1. Safety Precautions

Oxocan-5-one is classified as a substance that causes skin and serious eye irritation, and it may cause respiratory irritation.^[1] Therefore, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.
- Personal Protective Equipment:
 - Eye Protection: Chemical safety goggles or a face shield are required.
 - Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn. A lab coat or chemical-resistant apron is also recommended.
 - Respiratory Protection: If working outside of a fume hood or if vapors are likely to be generated, a respirator with an organic vapor cartridge is recommended.

3.2. Storage Recommendations

Proper storage is crucial to maintain the integrity of **Oxocan-5-one** and to ensure safety.

- Container: Store in a tightly sealed, original container.
- Environment: Keep in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.
- Labeling: Ensure the container is clearly labeled with the compound name and associated hazards.

Experimental Protocols

The following are generalized experimental protocols for determining the solubility of a compound like **Oxocan-5-one**. These should be adapted as necessary based on specific laboratory conditions and safety protocols.

4.1. Protocol for Qualitative Solubility Determination

This protocol provides a rapid assessment of solubility in various solvents.

Materials:

- **Oxocan-5-one**
- A selection of test solvents (e.g., water, ethanol, acetone, toluene, hexane)
- Small test tubes with stoppers
- Vortex mixer
- Spatula
- Graduated pipettes or micropipettes

Procedure:

- Add approximately 10-20 mg of **Oxocan-5-one** to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Stopper the test tube and vortex for 30-60 seconds.
- Visually inspect the solution for any undissolved solid.
- Record the observation as "soluble," "partially soluble," or "insoluble."
- Repeat for each test solvent.

4.2. Protocol for Quantitative Solubility Determination (Gravimetric Method)

This protocol provides a more precise measurement of solubility.

Materials:

- **Oxocan-5-one**
- Chosen solvent

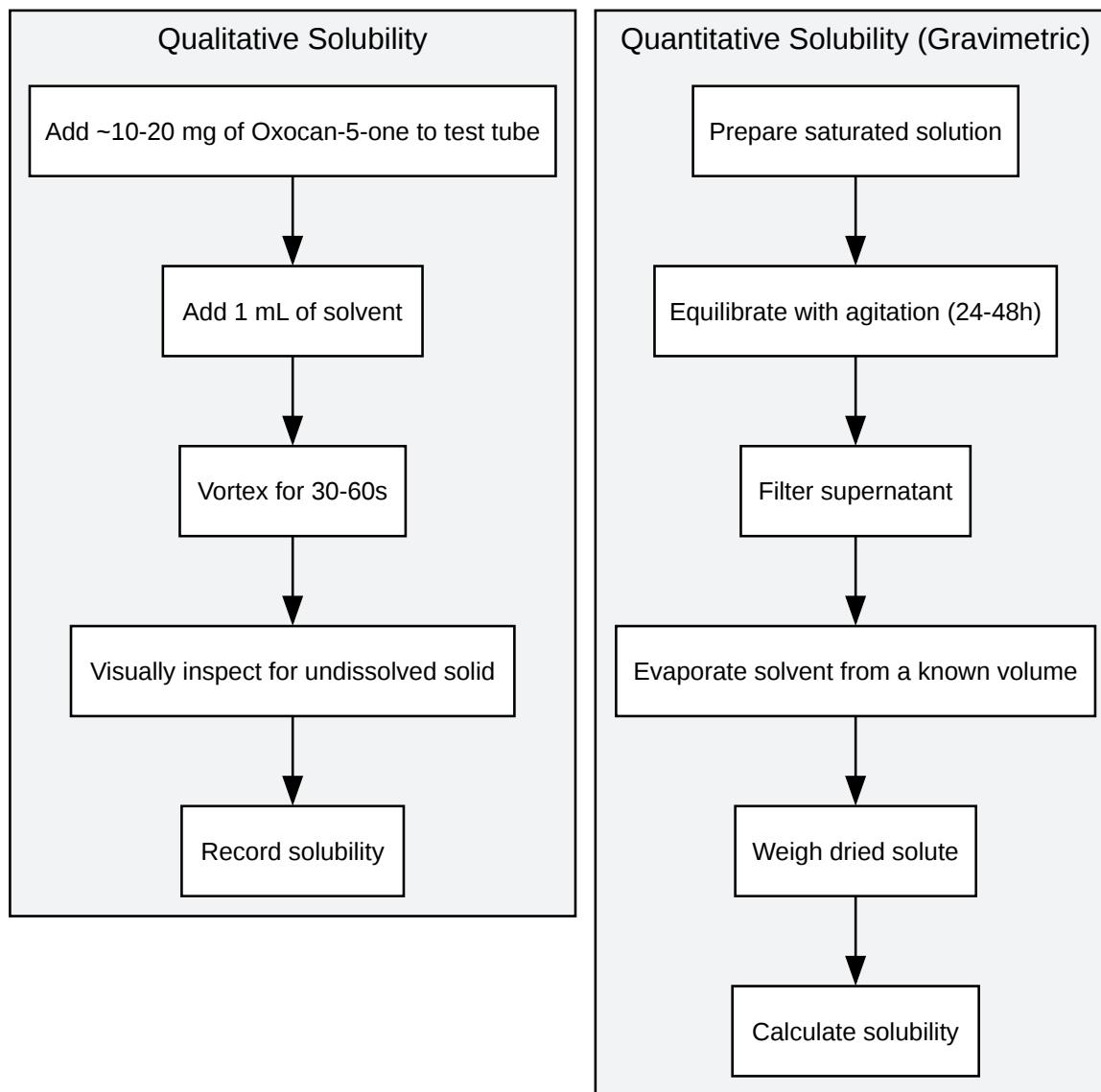
- Scintillation vials or other sealable glass containers
- Analytical balance
- Temperature-controlled shaker or water bath
- Syringe filters (e.g., 0.45 µm PTFE)
- Evaporating dish or pre-weighed vial

Procedure:

- Prepare a saturated solution by adding an excess of **Oxocan-5-one** to a known volume of the solvent in a sealable container.
- Place the container in a temperature-controlled shaker or water bath and agitate for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the solution to settle, or centrifuge to pellet the excess solid.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
- Transfer the filtered solution to a pre-weighed evaporating dish or vial.
- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature.
- Once the solvent is completely removed, weigh the dish or vial containing the dried solute.
- Calculate the solubility in g/L or other appropriate units.

Visualizations

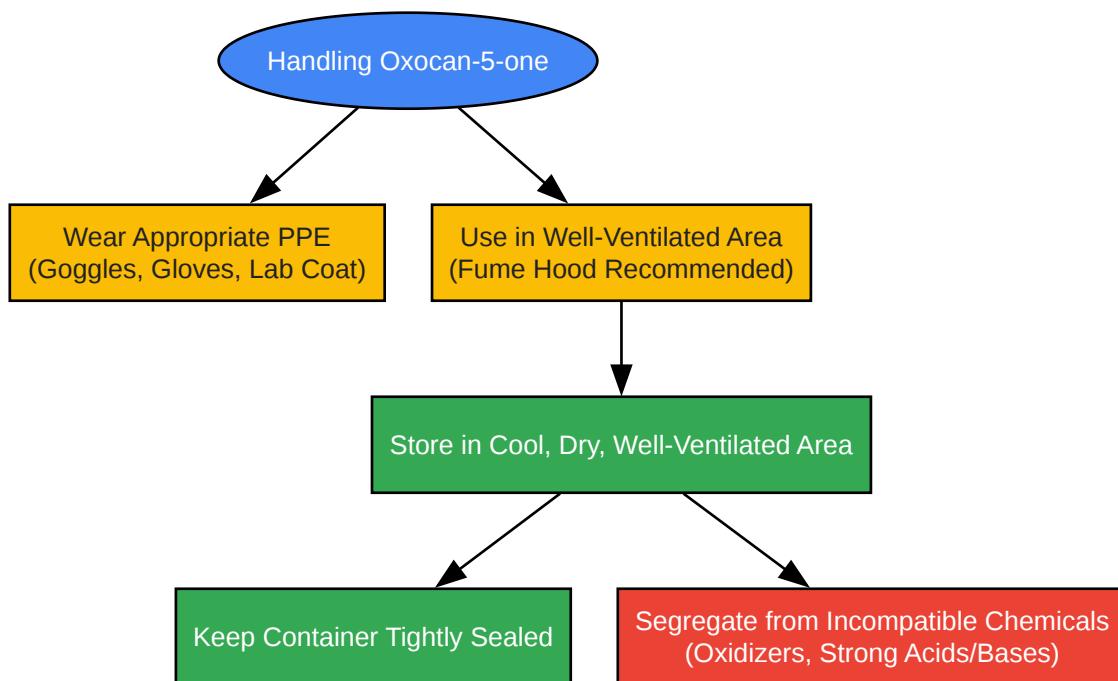
5.1. Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the qualitative and quantitative solubility of **Oxocan-5-one**.

5.2. Logical Flow for Safe Handling and Storage



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Caption: Key considerations for the safe handling and storage of **Oxocan-5-one**.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Oxocan-5-one: A Technical Guide to Solubility and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2910558#solubility-and-handling-characteristics-of-oxocan-5-one>

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